

In-Depth Technical Guide: 2,2,3-Trimethylbutanal

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Compound of Interest

Compound Name: 2,2,3-Trimethylbutanal

CAS No.: 86290-37-1

Cat. No.: B3388158

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CAS Number: 86290-37-1^[1]

This technical guide provides comprehensive information on **2,2,3-trimethylbutanal**, a branched-chain aldehyde. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. It covers the physicochemical properties, a representative synthesis protocol, safety and handling information, and a hypothetical signaling pathway associated with the biological effects of reactive aldehydes.

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical and computed spectroscopic data for **2,2,3-trimethylbutanal**. Experimental data for some properties are not readily available in the cited literature.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	PubChem[1]
Molecular Weight	114.19 g/mol	PubChem[1]
IUPAC Name	2,2,3-trimethylbutanal	PubChem[1]
CAS Number	86290-37-1	PubChem[1]
Boiling Point	Not Available	ChemSynthesis[2]
Melting Point	Not Available	ChemSynthesis[2]
Density	Not Available	ChemSynthesis[2]
XlogP (predicted)	1.9	PubChem[3]
Monoisotopic Mass	114.10446 Da	PubChem[3]
Predicted Collision Cross Section ([M+H] ⁺)	124.0 Å ²	PubChemLite[3]

Experimental Protocols

While a specific synthesis of **2,2,3-trimethylbutanal** is referenced in The Journal of Organic Chemistry, 1984, 49, p. 892, the detailed protocol from this publication could not be accessed. [2] Therefore, a representative experimental protocol for the synthesis of **2,2,3-trimethylbutanal** from its corresponding alcohol, 2,2,3-trimethylbutan-1-ol, via a Swern oxidation is provided below. This method is a standard and mild procedure for the preparation of aldehydes.

Synthesis of **2,2,3-Trimethylbutanal** via Swern Oxidation

Principle: The Swern oxidation utilizes dimethyl sulfoxide (DMSO) as the oxidant, activated by oxalyl chloride at low temperatures. The resulting electrophilic species reacts with the primary alcohol to form an intermediate that, upon addition of a hindered base like triethylamine, eliminates to yield the desired aldehyde.

Materials and Reagents:

- 2,2,3-trimethylbutan-1-ol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine (TEA)
- Anhydrous dichloromethane (DCM)
- Water
- Saturated brine solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- A solution of oxalyl chloride in anhydrous DCM is cooled to $-78\text{ }^{\circ}\text{C}$ in a three-necked flask under an inert atmosphere (e.g., nitrogen or argon).
- A solution of DMSO in anhydrous DCM is added dropwise to the cooled oxalyl chloride solution, maintaining the temperature at $-78\text{ }^{\circ}\text{C}$. The mixture is stirred for a short period.
- A solution of 2,2,3-trimethylbutan-1-ol in anhydrous DCM is then added dropwise to the reaction mixture, again maintaining the temperature at $-78\text{ }^{\circ}\text{C}$. The resulting mixture is stirred for approximately 30-45 minutes.
- Triethylamine is added dropwise to the reaction mixture, leading to the formation of a precipitate. The reaction is allowed to warm to room temperature and stirred for an additional hour.
- The reaction is quenched by the addition of water. The organic layer is separated, and the aqueous layer is extracted with DCM.
- The combined organic layers are washed sequentially with water and saturated brine solution.

- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **2,2,3-trimethylbutanal**.
- The crude product can be further purified by distillation or flash column chromatography.

Safety and Handling

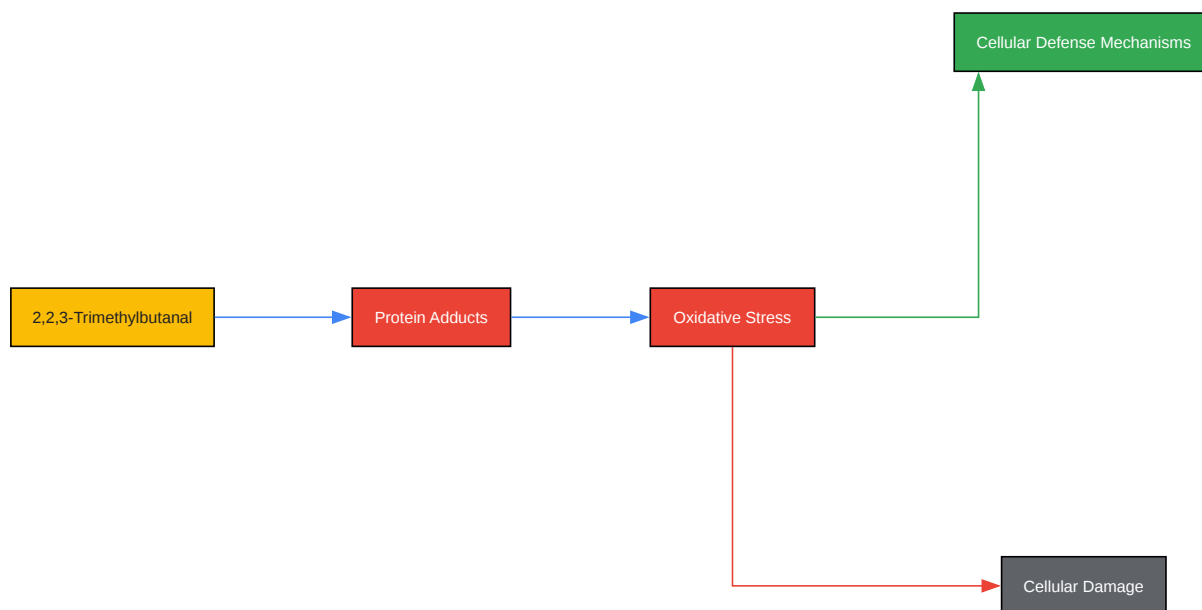
2,2,3-Trimethylbutanal is classified as a flammable liquid and vapor.[1] It is also expected to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Standard laboratory safety precautions should be followed when handling this compound.

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat. Work in a well-ventilated area or a fume hood.
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use explosion-proof electrical equipment.
- Spill and Disposal: In case of a spill, absorb with an inert material and dispose of it as hazardous waste.

Signaling Pathways and Experimental Workflows

Hypothetical Signaling Pathway: Cellular Response to Aldehyde-Induced Stress

No specific signaling pathways involving **2,2,3-trimethylbutanal** have been documented. However, as a reactive aldehyde, it can be hypothesized to participate in cellular stress pathways similar to other short-chain aldehydes. These aldehydes are known to be electrophiles that can form adducts with biological nucleophiles, such as the side chains of lysine and cysteine residues in proteins. This can lead to protein dysfunction, oxidative stress, and the activation of cellular defense mechanisms.

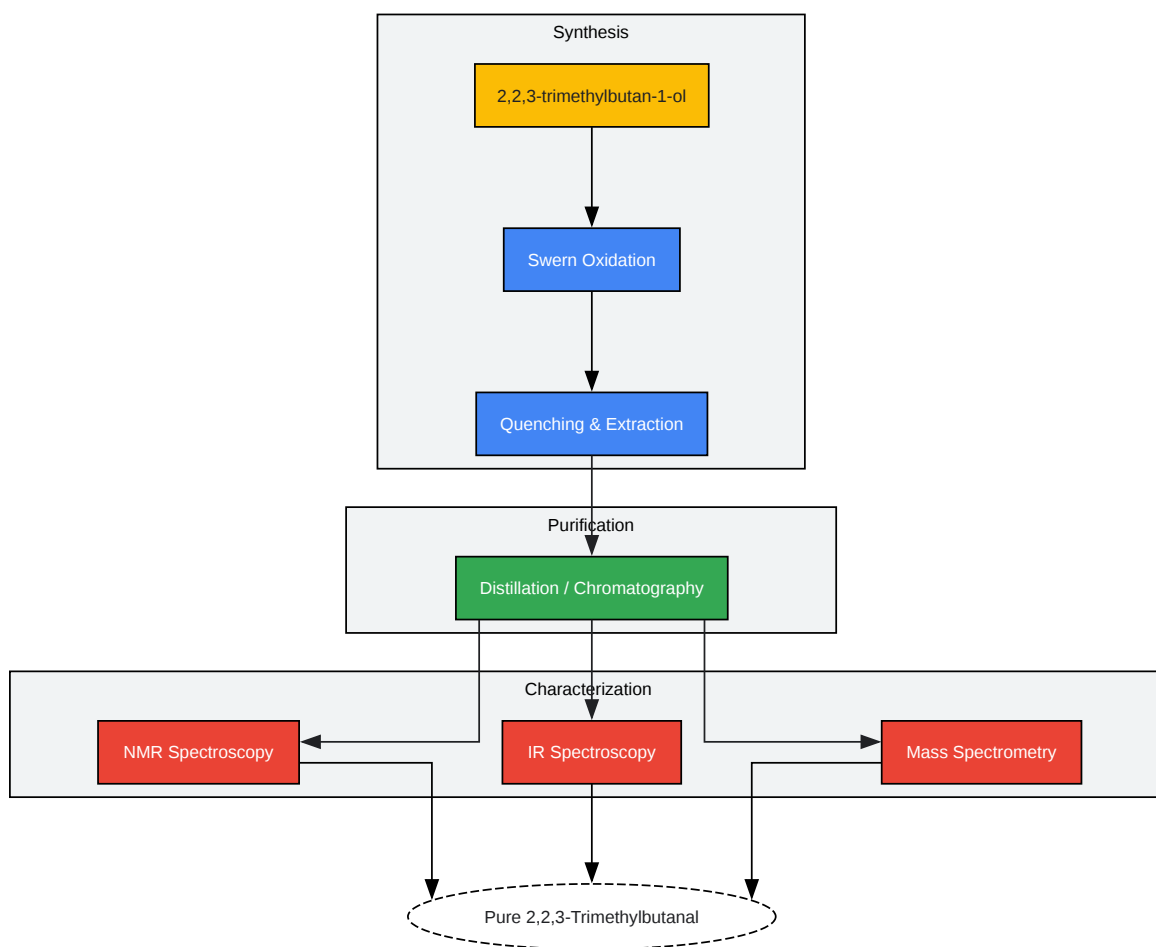


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Caption: Hypothetical signaling pathway of **2,2,3-trimethylbutanal** inducing cellular stress.

Experimental Workflow: Synthesis and Characterization

The following diagram illustrates a general workflow for the synthesis, purification, and characterization of **2,2,3-trimethylbutanal**.



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Caption: General workflow for the synthesis and characterization of **2,2,3-trimethylbutanal**.

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References

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